

Technical Profile: Chroman-8-ylamine Hydrochloride (CAS 53272-40-5)

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Compound of Interest

Compound Name: *Chroman-8-ylamine hydrochloride*

CAS No.: *113722-25-1; 1797795-89-1*

Cat. No.: *B2667952*

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Executive Summary

Chroman-8-ylamine hydrochloride (CAS 53272-40-5), also known as 8-aminochroman hydrochloride, is a bicyclic aromatic amine intermediate of significant value in medicinal chemistry. Structurally characterized by a dihydrobenzopyran (chroman) core with a primary amine at the 8-position, it serves as a conformationally restricted bioisostere of ortho-substituted anilines and 8-aminotetralins.

This compound acts as a critical scaffold in the synthesis of Serotonin (5-HT) receptor ligands, Dopamine D2/D3 agonists, and p38 MAPK inhibitors. Its rigid bicyclic structure reduces the entropic penalty of ligand binding, often enhancing potency and selectivity compared to flexible open-chain analogs.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data
Chemical Name	3,4-Dihydro-2H-chromen-8-amine hydrochloride
CAS Number	53272-40-5
Molecular Formula	C ₉ H ₁₁ NO[1] · HCl
Molecular Weight	185.65 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents (hexane, ether)
Melting Point	>200 °C (Decomposes)
Acidity (pKa)	~4.0–5.0 (Conjugate acid of aniline derivative)
SMILES	Cl.NC1=C2CCCOC2=CC=C1
InChI Key	InChI=1S/C9H11NO.ClH/c10-8-5-4-6-9-7-2-1-3-11-9;/h4-6H,1-3,7,10H2;1H

Synthetic Routes & Manufacturing[6]

The industrial and laboratory-scale preparation of **Chroman-8-ylamine hydrochloride** predominantly relies on the reduction of nitro-precursors. This approach ensures high regioselectivity and yield.

Primary Synthetic Pathway: Nitro-Reduction

The most robust route involves the catalytic hydrogenation or chemical reduction of 8-nitrochroman.

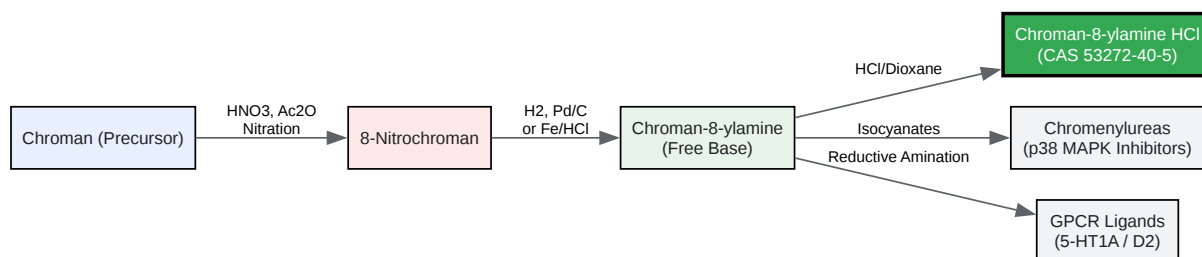
Step-by-Step Protocol:

- **Precursor Preparation:** 8-Nitrochroman is synthesized via the nitration of chroman using nitric acid/acetic anhydride, or by the cyclization of 2-(2-bromoethyl)-6-nitrophenol.
- **Reduction:**

- Catalytic Method: The nitro compound is dissolved in ethanol/methanol. Pd/C (10% w/w) is added. The mixture is stirred under H₂ atmosphere (30–50 psi) for 4–6 hours.
- Chemical Method:[1][2][3][4] Iron powder (Fe) in acidic media (NH₄Cl or HCl) or Stannous Chloride (SnCl₂) can be used for sensitive substrates containing halogens.
- Salt Formation: The crude free base (oil) is dissolved in diethyl ether or dioxane. Anhydrous HCl gas or 4M HCl in dioxane is added dropwise at 0°C.
- Isolation: The resulting hydrochloride salt precipitates, is filtered, washed with cold ether, and dried under vacuum.

Visualization of Synthetic Logic

The following diagram illustrates the synthesis and downstream utility of the scaffold.



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Caption: Synthetic pathway from chroman precursor to the hydrochloride salt and key medicinal derivatives.[5][3][6][7]

Medicinal Chemistry Applications

Chroman-8-ylamine is a "privileged structure" in drug discovery, offering a rigidified alternative to aniline. Its applications span neurology and immunology.

p38 MAPK Inhibitors (Anti-Inflammatory)

The 8-aminochroman scaffold is extensively used to synthesize chromenylureas.

- Mechanism: The amine reacts with aryl isocyanates to form urea derivatives. These compounds bind to the ATP-binding pocket of p38 Mitogen-Activated Protein Kinase (MAPK).
- Structural Advantage: The chroman ring occupies the hydrophobic pocket (Gatekeeper region) of the kinase, improving selectivity over other kinases compared to open-chain phenyl-urea inhibitors.
- Reference: Molecules 2014, 19(2), 2008-2042 (See Ref 1).

GPCR Ligands (5-HT1A & Dopamine)

The scaffold acts as a bioisostere for 8-aminotetralin (e.g., 8-OH-DPAT).

- Serotonin (5-HT1A): Derivatives of 8-aminochroman show high affinity for 5-HT1A receptors. The oxygen atom in the chroman ring acts as a hydrogen bond acceptor, mimicking the phenolic hydroxyl group of serotonin or dopamine.
- Dopamine (D2/D3): Used in the design of "hybrid" ligands where the chroman amine is coupled to phenylpiperazines. These compounds are explored for antipsychotic activity with reduced extrapyramidal side effects.

Integrin Antagonists

Recent patent literature (e.g., US 11,224,600) identifies 8-aminochroman derivatives as intermediates for $\alpha4\beta7$ integrin inhibitors, used in treating inflammatory bowel disease (IBD). The amine serves as the attachment point for "head groups" that interact with the metal-ion-dependent adhesion site (MIDAS) of the integrin.

Analytical Characterization & Quality Control

To ensure the integrity of CAS 53272-40-5 in research, the following analytical parameters must be met.

HPLC Method (Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).

- Mobile Phase:
 - A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Aromatic).
- Retention Time: The polar amine salt elutes early; free base elutes later.

NMR Spectroscopy (¹H NMR, 400 MHz, DMSO-d₆)

- Aromatic Protons: Multiplets in the 6.5–7.0 ppm range (3H, benzene ring).
- Amine Protons: Broad singlet at ~9.0–10.0 ppm (NH₃⁺ exchangeable).
- Aliphatic Protons:
 - Triplet at ~4.1 ppm (2H, O-CH₂-).
 - Triplet at ~2.7 ppm (2H, Ar-CH₂-).
 - Multiplet at ~1.9 ppm (2H, -CH₂- middle of ring).

Handling, Safety, & Stability

Signal Word: WARNING

Hazard Class	H-Code	Statement
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.[8][9]
Eye Irritation	H319	Causes serious eye irritation. [8][9]
STOT-SE	H335	May cause respiratory irritation.[9]

Storage Protocol:

- Hygroscopic: Store in a tightly sealed container under inert atmosphere (Argon/Nitrogen) if possible.
- Temperature: 2–8°C (Refrigerate).
- Stability: Stable for >2 years if protected from moisture and light. Aqueous solutions should be prepared fresh as free amines can oxidize over time.

References

- Synthesis and Biological Evaluation of Chromenylurea and Chromanylurea Derivatives as Anti-TNF- α agents that Target the p38 MAPK Pathway. *Molecules*, 2014, 19(2), 2008-2042. [Link](#)
- Compounds for inhibition of alpha 4 beta 7 integrin. US Patent 11,224,600. [Link](#)
- Synthesis of Pharmaceutically Relevant 2-Aminotetralin and 3-Aminochroman Derivatives via Enzymatic Reductive Amination. *ChemCatChem*, 2014. [Link](#)
- **Chroman-8-ylamine hydrochloride** Safety Data Sheet. Sigma-Aldrich / Merck KGaA. [Link](#)

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